

NBI-35965 solubility in DMSO and water for injection

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NBI-35965 Technical Support Center

This technical support guide provides essential information on the solubility of **NBI-35965** in DMSO and water for injection, along with troubleshooting advice and frequently asked questions to assist researchers, scientists, and drug development professionals in their experimental workflows.

Solubility Data

NBI-35965 hydrochloride exhibits high solubility in both dimethyl sulfoxide (DMSO) and water. [1][2] The quantitative solubility data is summarized below for easy reference.

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)
Water	100	43.78
DMSO	100	43.78

Molecular Weight of NBI-35965 Hydrochloride: 437.79 g/mol [1][2]

Experimental Protocol: Stock Solution Preparation

This protocol outlines the steps for preparing a 100 mM stock solution of **NBI-35965** hydrochloride in either DMSO or water.



Materials:

- NBI-35965 hydrochloride powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Water for Injection (WFI)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.
- Weighing: Accurately weigh the desired amount of NBI-35965 hydrochloride powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh 43.78 mg of the compound.
- Solvent Addition: Add the desired volume of either DMSO or WFI to the vial containing the NBI-35965 hydrochloride powder.
- Dissolution: Vortex the solution until the compound is completely dissolved. Gentle warming (e.g., to 37°C) can be used to aid dissolution if necessary, but ensure the compound's stability at elevated temperatures.
- Sterile Filtration (Optional but Recommended): For cell-based assays or in vivo studies, filter the stock solution through a 0.22 μm sterile filter to remove any potential microbial contaminants.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freezethaw cycles. Store the aliquots at -20°C or -80°C for long-term stability.

Troubleshooting Guide & FAQs



This section addresses common issues and questions that may arise during the handling and use of **NBI-35965**.

Frequently Asked Questions (FAQs)

- Q1: What is the recommended solvent for preparing stock solutions of NBI-35965?
 - A1: NBI-35965 hydrochloride is readily soluble in both DMSO and water up to 100 mM.[1]
 [2] The choice of solvent will depend on the specific requirements of your experiment. For cell culture experiments, it is crucial to consider the final concentration of DMSO, as it can be toxic to cells at higher concentrations.
- Q2: How should I store the NBI-35965 stock solution?
 - A2: Stock solutions should be aliquoted and stored at -20°C or -80°C to maintain stability and prevent degradation. Avoid repeated freeze-thaw cycles.
- Q3: My NBI-35965 powder appears clumpy. Is it still usable?
 - A3: Clumping of the powder can occur due to moisture absorption. While it may still be
 usable, it is recommended to desiccate the product.[1][2] For accurate concentration
 calculations, it is crucial to ensure the powder is anhydrous.
- Q4: Can I use solvents other than DMSO or water?
 - A4: While data for other solvents is not readily available, solubility in other polar organic solvents might be possible. However, it is essential to perform small-scale solubility tests before preparing a large stock solution.

Troubleshooting Common Issues

- Issue 1: The compound is not dissolving completely.
 - Possible Cause: The concentration may be too high, or the solvent may not be pure.
 - Solution:
 - Ensure you have not exceeded the maximum solubility of 100 mM.

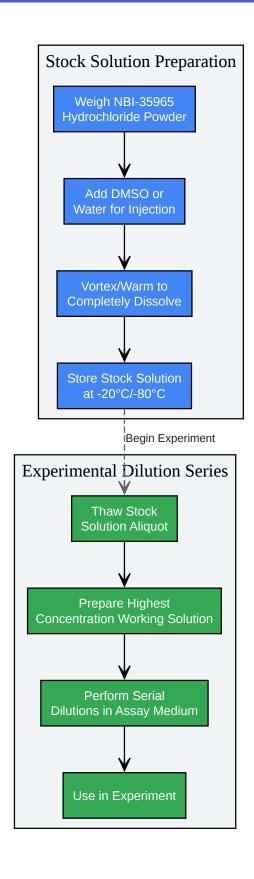


- Use high-purity, anhydrous DMSO or fresh Water for Injection.
- Gentle warming and vortexing can facilitate dissolution.
- Issue 2: Precipitation is observed after diluting the stock solution in an aqueous buffer.
 - Possible Cause: The final concentration of the compound in the aqueous buffer may exceed its aqueous solubility, especially if the initial stock was in DMSO.
 - Solution:
 - Increase the proportion of the aqueous buffer to ensure the final DMSO concentration is low and the compound remains in solution.
 - Consider using a formulation with solubilizing agents like Tween 80 or PEG300 for in vivo applications, as suggested for compounds with low water solubility.[3]
- Issue 3: Inconsistent results are observed in my experiments.
 - Possible Cause: This could be due to improper storage and handling of the stock solution, leading to degradation.
 - Solution:
 - Always use freshly prepared dilutions from a properly stored, frozen aliquot of the stock solution.
 - Avoid repeated freeze-thaw cycles of the main stock.

Visualized Experimental Workflow

The following diagram illustrates a standard workflow for preparing a stock solution of **NBI-35965** and making serial dilutions for use in experiments.





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Caption: Workflow for **NBI-35965** stock preparation and dilution.



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